

Navigating the Solubility Landscape of Ethyl 4-isothiocyanatobenzoate: A Technical Guide

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Compound of Interest

Compound Name: **Ethyl 4-isothiocyanatobenzoate**

Cat. No.: **B074010**

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Introduction

Ethyl 4-isothiocyanatobenzoate is a crucial building block in the synthesis of a variety of pharmacologically active compounds and agrochemicals.^[1] Its isothiocyanate functional group is highly reactive, participating in numerous chemical transformations to create more complex molecules.^[1] A thorough understanding of its solubility in common organic solvents is paramount for its effective use in organic synthesis, enabling precise control over reaction conditions, purification, and formulation. This technical guide provides a comprehensive overview of the known solubility characteristics of **Ethyl 4-isothiocyanatobenzoate**, detailed experimental protocols for solubility determination, and a logical workflow for this process.

Physicochemical Properties of Ethyl 4-isothiocyanatobenzoate

A solid understanding of the compound's physical and chemical properties is essential for interpreting its solubility behavior.

Property	Value	Reference
CAS Number	1205-06-7	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₀ H ₉ NO ₂ S	[1] [2] [3] [4]
Molecular Weight	207.25 g/mol	[2] [3] [4]
Appearance	White to yellow solid	[1] [5]
Melting Point	57 °C	[1] [5]
Boiling Point	123-127 °C at 1 mmHg	[1] [5]
Density	1.14 g/cm ³	[1] [5]

Solubility Profile of Ethyl 4-isothiocyanatobenzoate

As of the latest available data, specific quantitative solubility values (e.g., in g/L or mol/L) for **Ethyl 4-isothiocyanatobenzoate** in a range of common organic solvents have not been extensively published in peer-reviewed literature or publicly accessible databases. However, based on the general principles of "like dissolves like" and data for structurally similar compounds, a qualitative and estimated solubility profile can be inferred.

The presence of a non-polar aromatic ring and a polar isothiocyanate group suggests that **Ethyl 4-isothiocyanatobenzoate** will exhibit solubility in a range of organic solvents. Aromatic isothiocyanates are generally soluble in non-polar organic solvents.

For a related compound, 2-phenylethyl isothiocyanate, the following solubility data has been reported:

Solvent	Solubility
Dimethyl Sulfoxide (DMSO)	~ 30 mg/mL
Dimethylformamide (DMF)	~ 30 mg/mL
Ethanol	~ 30 mg/mL
Heptane	Soluble
Triacetin	Soluble

It is important to note that this data is for a different, albeit structurally related, compound and should be used as a preliminary guide only. Experimental determination is necessary to ascertain the precise solubility of **Ethyl 4-isothiocyanatobenzoate**.

Experimental Protocol for Solubility Determination

The following is a detailed, generalized methodology for determining the solubility of **Ethyl 4-isothiocyanatobenzoate** in a given organic solvent. This protocol is based on the widely accepted saturation shake-flask method.

Objective: To determine the equilibrium solubility of **Ethyl 4-isothiocyanatobenzoate** in a selected organic solvent at a specified temperature.

Materials:

- **Ethyl 4-isothiocyanatobenzoate** (high purity)
- Selected organic solvent (analytical grade)
- Glass vials with screw caps
- Shaking incubator or orbital shaker with temperature control
- Analytical balance
- Syringe filters (e.g., 0.22 µm PTFE)

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another suitable quantitative analytical technique.
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **Ethyl 4-isothiocyanatobenzoate** to a glass vial. The excess solid should be visually apparent to ensure saturation.
 - Add a known volume of the selected organic solvent to the vial.
 - Tightly seal the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a shaking incubator set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The system is considered at equilibrium when the concentration of the solute in the solution remains constant over time.
- Sample Clarification:
 - Once equilibrium is reached, allow the vial to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles.
- Quantitative Analysis:
 - Prepare a series of standard solutions of **Ethyl 4-isothiocyanatobenzoate** of known concentrations in the same solvent.

- Analyze the filtered saturated solution and the standard solutions using a validated analytical method, such as HPLC.
- Construct a calibration curve from the analysis of the standard solutions.
- Determine the concentration of **Ethyl 4-isothiocyanatobenzoate** in the saturated solution by interpolating its analytical response on the calibration curve.

- Data Reporting:
 - Express the solubility in appropriate units, such as grams per liter (g/L) or moles per liter (mol/L).
 - Record the temperature at which the solubility was determined.

Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of the solubility of an organic compound like **Ethyl 4-isothiocyanatobenzoate**.

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Caption: Experimental Workflow for Solubility Determination.

Conclusion

While specific quantitative solubility data for **Ethyl 4-isothiocyanatobenzoate** remains to be broadly published, this guide provides a foundational understanding of its expected solubility behavior based on its physicochemical properties and data from analogous compounds. The detailed experimental protocol and logical workflow presented herein offer a robust framework for researchers to precisely determine the solubility of this important synthetic intermediate in various organic solvents, thereby facilitating its effective application in research and development.

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